

Application Note and Protocol: Preparation of Fostemsavir Tris Stock Solutions

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fostemsavir Tris (also known as BMS-663068 Tris) is the phosphonooxymethyl prodrug of BMS-626529, an attachment inhibitor that targets the HIV-1 gp120 protein.[1][2] By binding to gp120, it prevents the initial interaction of the virus with CD4+ T cells, a critical step in the viral lifecycle.[1][2] Accurate and consistent preparation of **Fostemsavir Tris** stock solutions is crucial for reliable results in in vitro and in vivo research settings. This document provides a detailed protocol for the preparation, storage, and handling of **Fostemsavir Tris** stock solutions.

Physicochemical Properties and Solubility

Proper solvent selection is critical for preparing stable and effective stock solutions. **Fostemsavir Tris** exhibits varying solubility in common laboratory solvents. All quantitative data is summarized in the table below for easy reference.

Table 1: Physicochemical and Solubility Data for Fostemsavir Tris



Property	Value	Citations	
CAS Number	864953-39-9	[1][3]	
Molecular Formula	C29H37N8O11P	[4]	
Molecular Weight	704.62 g/mol	[2][4]	
Solubility in DMSO	≥100 mg/mL (≥141.91 mM) [1]		
125 mg/mL (177.40 mM)	[3][4]		
Solubility in Water	100 mg/mL (141.92 mM)	[3][4]	
Solubility in Ethanol	Insoluble	[1]	
Appearance	Crystalline solid/powder	[1][4]	

Note: The use of fresh, anhydrous DMSO is highly recommended as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of **Fostemsavir Tris**.[1][3] For both DMSO and water, sonication or gentle heating (to 37°C) may be required to achieve complete dissolution.[2][3][4]

Safety and Handling Precautions

Before handling the compound, review the Safety Data Sheet (SDS). **Fostemsavir Tris** may cause an allergic skin reaction and is suspected of damaging fertility or the unborn child.[5] It may also cause damage to organs through prolonged or repeated exposure.[5]

- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat, and safety glasses.[5]
- Ventilation: Use the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols.[5]
- Contact: Avoid contact with skin and eyes. In case of contact, flush the affected area immediately with plenty of water.[5]
- Spills: Absorb spills with an inert material and dispose of it according to local regulations.



Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a 100 mM stock solution in DMSO, a common solvent for this compound.

Materials:

- Fostemsavir Tris powder (CAS: 864953-39-9)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- · Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Water bath or sonicator

Procedure:

- Pre-calculation: Determine the required mass of Fostemsavir Tris using the following formula: Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular Weight (g/mol) / 1000 Example for 1 mL of 100 mM stock: Mass (mg) = 100 mM × 1 mL × 704.62 g/mol / 1000 = 70.46 mg
- Weighing: Carefully weigh the calculated amount of Fostemsavir Tris powder using an analytical balance in a fume hood.
- Dissolution:
 - Add the weighed powder to an appropriately sized sterile tube.
 - Add the calculated volume of anhydrous DMSO.



- Cap the tube tightly and vortex thoroughly for 2-3 minutes to dissolve the compound.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, you can:
 - Gently warm the solution in a 37°C water bath for 5-10 minutes.
 - Place the tube in an ultrasonic bath for a few minutes.[2][3][4]
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile cryovials.[1][2]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is essential to maintain the integrity of **Fostemsavir Tris**.

Table 2: Storage Conditions and Stability

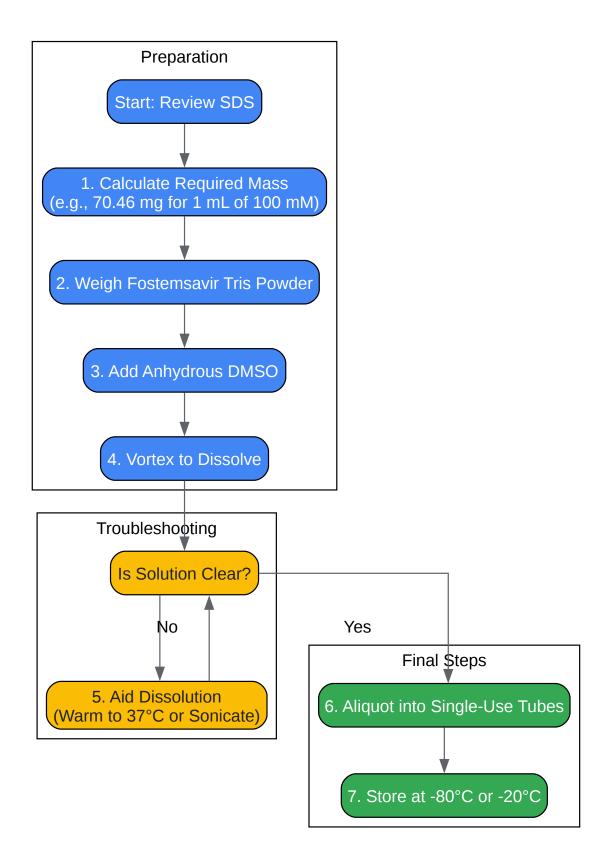
Form	Storage Temperature	Stability Period	Citations
Solid Powder	-20°C	Up to 3 years	[1][4]
In Solvent	-80°C	Up to 1 year	[1][4]
-80°C	Up to 6 months	[3]	
-20°C	Up to 1 month	[1][2][3]	_

Note: Always store solutions sealed and protected from moisture.[3][5] For aqueous solutions, it is recommended to sterilize by filtering through a 0.22 μ m filter before use.[3]

Visualization of Experimental Workflow



The following diagram illustrates the key steps in the preparation of a **Fostemsavir Tris** stock solution.





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Caption: Workflow for **Fostemsavir Tris** Stock Solution Preparation.

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